

Application Note: (1S,2S)-ML-SI3 Solubility and Stock Solution Preparation

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Compound of Interest

Compound Name: (1S,2S)-ML-SI3

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Audience: Researchers, scientists, and drug development professionals.

Introduction

(1S,2S)-ML-SI3 is the trans-isomer of ML-SI3 and a modulator of Transient Receptor Potential Mucolipin (TRPML) channels. It functions as an activator of TRPML2 and TRPML3, and a potent inhibitor of TRPML1.[1][2] Accurate preparation of **(1S,2S)-ML-SI3** stock solutions is critical for reliable experimental outcomes in cell-based assays and in vivo studies. This document provides detailed protocols for dissolving **(1S,2S)-ML-SI3** and preparing stable stock solutions for research applications.

Physicochemical Properties

- Molecular Formula: $C_{23}H_{31}N_3O_3S$ [2]
- Molecular Weight: 429.58 g/mol [2]
- Appearance: White to off-white solid powder.[3]

Solubility Data

(1S,2S)-ML-SI3 exhibits varying solubility depending on the solvent and formulation. The following tables summarize its solubility for in vitro and in vivo applications.

Table 1: In Vitro Solubility

Solvent	Concentration	Remarks
DMSO	≥ 100 mg/mL (≥ 232.79 mM)	Ultrasonic treatment may be required to achieve complete dissolution. [2] [4]
DMSO	~ 50 mg/mL (~ 116.39 mM)	-
DMSO	2 mg/mL	Results in a clear solution.
Ethanol	2 mg/mL	-
Water	Insoluble	-

Table 2: In Vivo Formulation Solubility

Formulation Components	Achievable Concentration	Remarks
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (5.82 mM)	Solvents should be added sequentially. The resulting solution is clear. [1] [2]
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 2.5 mg/mL (5.82 mM)	The resulting solution is clear. [1] [2]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (5.82 mM)	The resulting solution is clear. [1] [2] [3]

Protocols

Preparation of a High-Concentration DMSO Stock Solution (e.g., 100 mM)

This protocol is suitable for preparing a concentrated stock solution for subsequent dilution in cell culture media or other aqueous buffers for in vitro experiments.

Materials:

- **(1S,2S)-ML-SI3** powder

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath

Procedure:

- Weighing: Accurately weigh the desired amount of **(1S,2S)-ML-SI3** powder. For example, to prepare 1 mL of a 100 mM stock solution, weigh 42.96 mg.
- Dissolution: Add the appropriate volume of DMSO to the powder. For the example above, add 1 mL of DMSO.
- Mixing: Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Sonication (if necessary): If the compound does not fully dissolve, place the tube in an ultrasonic bath for 5-10 minutes.^{[2][4]} Visually inspect for any remaining particulate matter.
- Storage: Once a clear solution is obtained, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for up to 1 month or at -80°C for up to 6 months.^[5] Protect from light.^[2]

Preparation of an In Vivo Formulation

This protocol describes the preparation of a **(1S,2S)-ML-SI3** formulation suitable for administration in animal models. The following example uses a combination of DMSO, PEG300, Tween-80, and saline.

Materials:

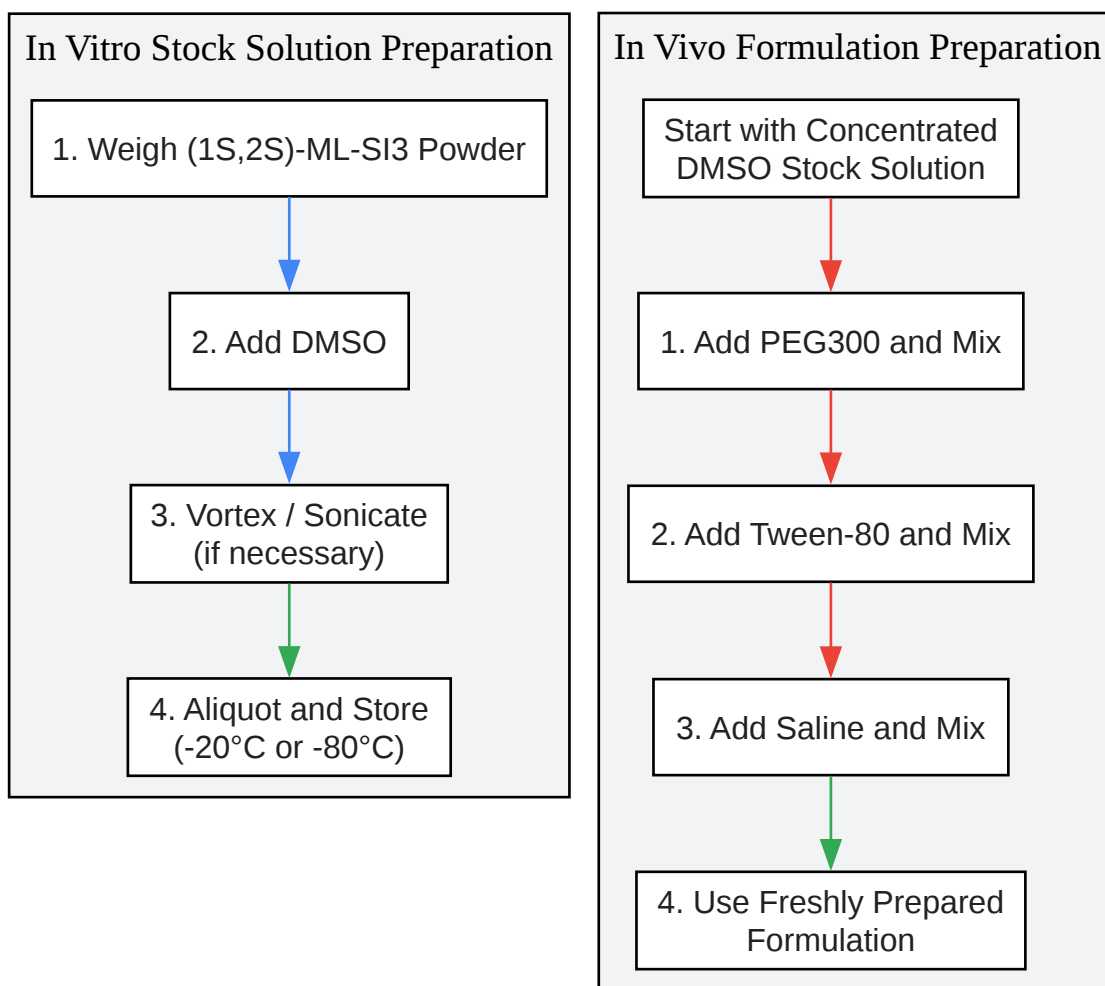
- High-concentration **(1S,2S)-ML-SI3** DMSO stock solution (e.g., 25 mg/mL)
- Polyethylene glycol 300 (PEG300)
- Tween-80

- Sterile Saline (0.9% NaCl)
- Sterile tubes
- Vortex mixer

Procedure:

- Initial Dilution: In a sterile tube, add 100 μ L of a 25 mg/mL **(1S,2S)-ML-SI3** DMSO stock solution.
- Addition of PEG300: Add 400 μ L of PEG300 to the DMSO solution. Mix thoroughly by vortexing until the solution is homogeneous.
- Addition of Tween-80: Add 50 μ L of Tween-80 to the mixture and vortex until a clear, uniform solution is achieved.
- Final Dilution with Saline: Add 450 μ L of sterile saline to bring the total volume to 1 mL. Vortex the final solution to ensure it is well-mixed. This results in a final concentration of 2.5 mg/mL.^[1]
- Use: It is recommended to use freshly prepared in vivo formulations for optimal results.^[3] If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.^{[1][6]}

Visualized Workflow



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Caption: Workflow for preparing in vitro and in vivo solutions of **(1S,2S)-ML-SI3**.

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